

ELA-14 (human) peptide solubility and preparation

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Compound of Interest

Compound Name: ELA-14 (human)

Cat. No.: B2641321

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ELA-14 (Human) Peptide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, preparation, and handling of the human ELA-14 peptide.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting lyophilized ELA-14 peptide?

A1: For initial reconstitution, sterile, distilled water is the recommended solvent. If solubility in water is limited, which can occur with hydrophobic peptides, using a small amount of an organic solvent like DMSO, followed by dilution with your aqueous experimental buffer, is a common and effective strategy.^{[1][2][3][4]} For cell-based assays, it is crucial to keep the final concentration of organic solvents low (typically <0.5%) to avoid cytotoxicity.

Q2: What is the optimal pH for ELA-14 peptide solutions?

A2: While specific data for ELA-14 is not readily available, for general peptide stability in solution, a pH range of 5-7 is considered optimal. Extreme pH values can lead to peptide degradation. It is advisable to use sterile buffers within this pH range to prolong the storage life of the peptide solution.

Q3: How should I store lyophilized and reconstituted ELA-14 peptide?

A3: Lyophilized ELA-14 should be stored at -20°C or -80°C for long-term stability, protected from light and moisture. Before opening, allow the vial to warm to room temperature in a desiccator to prevent condensation. Reconstituted ELA-14 solutions are less stable and should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or preferably -80°C. For short-term storage (a few days), 4°C is acceptable.

Q4: What is the expected purity of synthetic ELA-14 peptide?

A4: The purity of synthetic peptides is typically determined by HPLC. For most research applications, a purity of >95% is recommended. For sensitive applications like quantitative assays or in vivo studies, a purity of >98% may be required. Always refer to the certificate of analysis provided by the supplier for batch-specific purity data.

Q5: What are the safety precautions for handling ELA-14 peptide?

A5: ELA-14 peptide should be handled in a laboratory setting by trained personnel. It is recommended to wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid inhalation of the lyophilized powder by working in a well-ventilated area or using a fume hood. In case of contact with skin or eyes, flush the affected area with plenty of water.

Troubleshooting Guides

Issue 1: ELA-14 Peptide is Difficult to Dissolve

- Observation: The lyophilized peptide does not fully dissolve in water, or the solution appears cloudy.
- Potential Cause: ELA-14 may have hydrophobic properties, leading to poor aqueous solubility. The peptide may have also formed aggregates.
- Troubleshooting Steps:
 - Sonication: Gently sonicate the vial in a water bath for short intervals to aid dissolution.

- Organic Solvent: Add a small volume of a compatible organic solvent such as DMSO to the peptide. Once dissolved, slowly add the aqueous buffer to the desired concentration while vortexing.
- pH Adjustment: If the peptide has a net charge, adjusting the pH of the buffer away from its isoelectric point can improve solubility. For basic peptides, a slightly acidic buffer may help, while for acidic peptides, a slightly basic buffer may be beneficial.

Issue 2: Peptide Solution Shows Precipitation After Storage

- Observation: A previously clear solution of ELA-14 peptide becomes cloudy or shows visible precipitates after storage, especially at 4°C.
- Potential Cause: The peptide may be aggregating over time at lower temperatures. The solubility limit may have been exceeded in the storage buffer.
- Troubleshooting Steps:
 - Warming: Gently warm the solution to 37°C to see if the precipitate redissolves.
 - Re-dissolving: If warming doesn't work, consider adding a small amount of an organic solvent like DMSO.
 - Storage Conditions: For future preparations, consider storing at a lower concentration or in a buffer with a different pH or ionic strength. Aliquoting and storing at -80°C is highly recommended to minimize degradation and aggregation.

Issue 3: Inconsistent Results in Biological Assays

- Observation: There is high variability in the results of cell-based or other biological assays using the ELA-14 peptide.
- Potential Cause: This could be due to inaccurate peptide concentration, degradation of the peptide, or the presence of impurities.
- Troubleshooting Steps:

- **Accurate Quantification:** Ensure the peptide concentration is accurately determined. The net peptide content can be lower than the gross weight due to the presence of counter-ions and water.
- **Fresh Preparations:** Use freshly prepared ELA-14 solutions for your experiments whenever possible. If using frozen aliquots, use them immediately after thawing and avoid repeated freeze-thaw cycles.
- **Quality Control:** Verify the purity and identity of your peptide using methods like HPLC and mass spectrometry. If possible, perform a dose-response curve in your assay to ensure the peptide is active.

Quantitative Data Summary

While specific quantitative solubility data for ELA-14 is limited in the public domain, the following table provides general guidelines based on the physicochemical properties of peptides. It is always recommended to perform a small-scale solubility test with a small amount of the peptide before dissolving the entire batch.

Solvent	Solubility	Recommended Concentration	Notes
Sterile Water	Varies	1-2 mg/mL	Recommended as the first solvent to try. Sonication may improve solubility.
DMSO	Generally Good	Stock solutions up to 10 mg/mL	Use a minimal amount to dissolve the peptide, then dilute with an aqueous buffer. Keep the final DMSO concentration low in cell-based assays (<0.5%).
Aqueous Buffers (e.g., PBS, Tris)	Dependent on pH and peptide pI	1-2 mg/mL	Optimal pH for stability is generally 5-7. Solubility may be lower than in water alone due to salts.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized ELA-14 Peptide

- **Equilibration:** Before opening, allow the vial of lyophilized ELA-14 peptide to equilibrate to room temperature in a desiccator for at least 20 minutes to prevent condensation.
- **Solvent Addition:** Add the desired volume of sterile, high-purity water to the vial to achieve the target concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently vortex or sonicate the vial to ensure the peptide is fully dissolved. Visually inspect the solution to ensure it is clear and free of particulates.

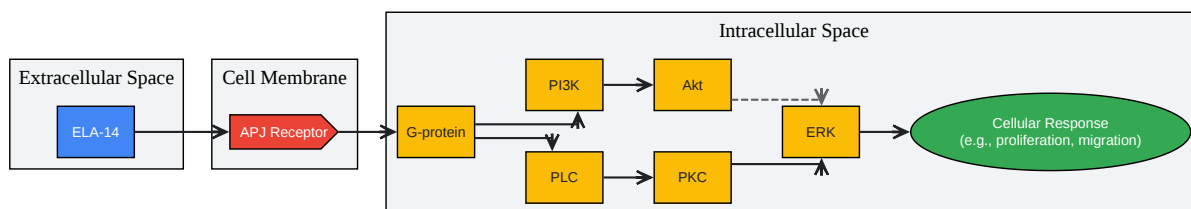
- **Aliquoting and Storage:** Aliquot the reconstituted peptide into single-use, low-protein-binding microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

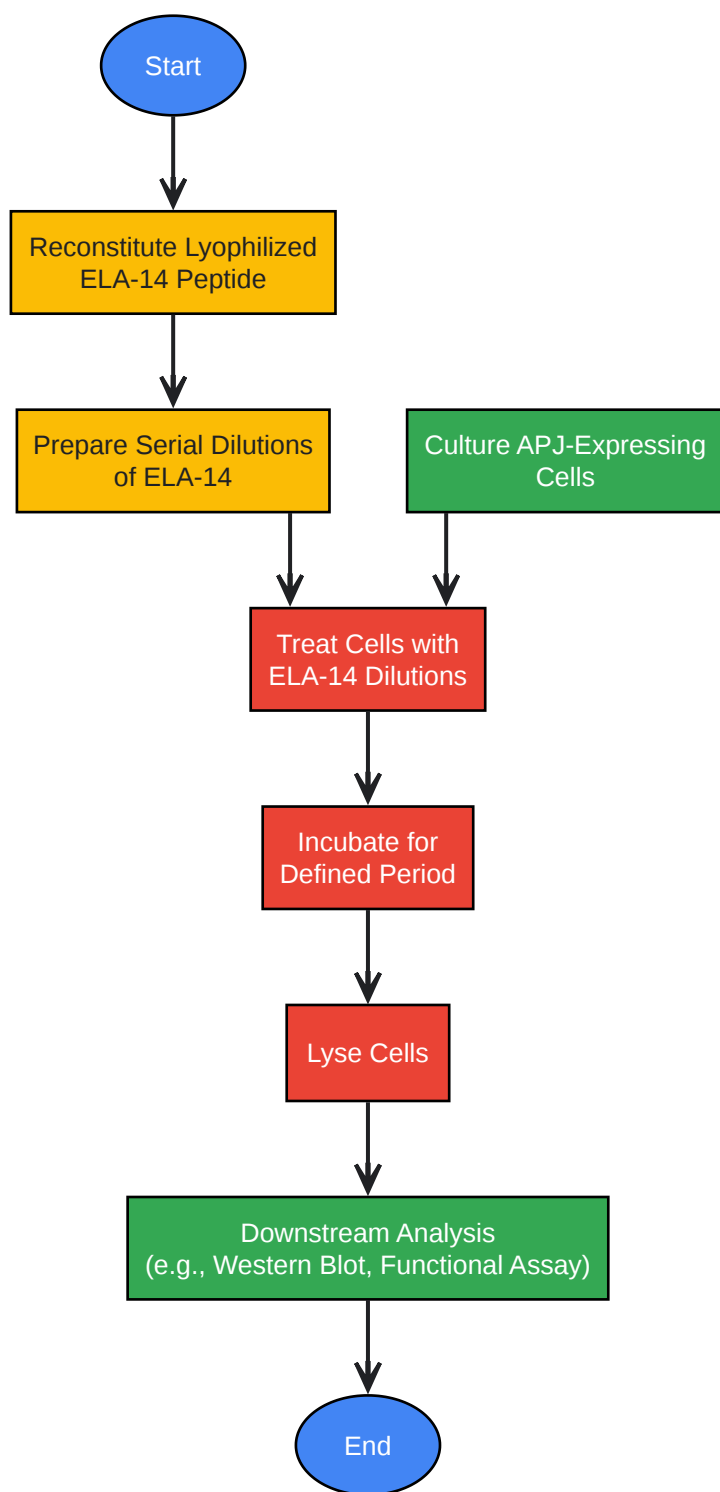
Protocol 2: In Vitro Cell-Based Assay for ELA-14 Activity

This protocol provides a general framework for assessing the activity of ELA-14 on cells expressing the APJ receptor.

- **Cell Culture:** Culture cells known to express the APJ receptor (e.g., certain endothelial or cardiovascular cell lines) in appropriate media and conditions until they reach the desired confluency for the assay.
- **Peptide Preparation:** Thaw a single-use aliquot of the ELA-14 stock solution immediately before use. Dilute the peptide to the desired final concentrations in the appropriate serum-free or low-serum cell culture medium.
- **Cell Treatment:** Remove the culture medium from the cells and replace it with the medium containing the different concentrations of ELA-14. Include a vehicle control (medium without the peptide).
- **Incubation:** Incubate the cells with the ELA-14 peptide for the desired period to elicit a biological response (e.g., activation of downstream signaling pathways).
- **Assay Readout:** Following incubation, lyse the cells and perform the desired downstream analysis, such as a Western blot for phosphorylated ERK (p-ERK), a common downstream target of the APJ receptor, or a functional assay measuring a physiological response like cell migration or proliferation.

Visualizations





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